

Application Notes and Protocols: Preparation and Use of Centa Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Centa
CAS No.:	9073-60-3
Cat. No.:	B3026497

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

Centa is a potent and selective small molecule inhibitor of the PI3K/Akt signaling pathway, a critical pathway often dysregulated in cancer and other diseases. Accurate and consistent preparation of **Centa** stock solutions is paramount for obtaining reliable and reproducible results in downstream applications. These application notes provide detailed protocols for the preparation, storage, and use of **Centa** stock solutions in cell-based assays.

Properties of Centa

A summary of the physical and chemical properties of **Centa** is provided below.

Property	Value
Molecular Weight	450.5 g/mol
Appearance	White to off-white solid
Purity (HPLC)	≥98%

Solubility of Centa

The solubility of **Centa** in common laboratory solvents is crucial for the preparation of stock solutions. The following table summarizes the solubility of **Centa** at room temperature (25°C).

Solvent	Solubility (mg/mL)	Molar Concentration (mM)
DMSO	100	222
Ethanol	25	55.5
Methanol	15	33.3
PBS (pH 7.4)	<0.1	Insoluble

Note: For cell-based assays, it is recommended to prepare a high-concentration stock solution in DMSO.

Experimental Protocols

Preparation of a 10 mM Centa Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Centa** in DMSO.

Materials:

- **Centa** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes

- Vortex mixer
- Calibrated pipettes

Protocol:

- Equilibrate the **Centa** powder to room temperature before opening the vial.
- Weigh out 4.51 mg of **Centa** powder and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Centa** powder.
- Vortex the solution for 1-2 minutes until the **Centa** is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the 10 mM **Centa** stock solution into smaller volumes in sterile, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Cell Viability Assay Using Centa

This protocol provides a general procedure for assessing the effect of **Centa** on cell viability using a resazurin-based assay.

Materials:

- Cells of interest (e.g., cancer cell line)
- Complete cell culture medium
- 96-well cell culture plates
- 10 mM **Centa** stock solution in DMSO

- Resazurin-based cell viability reagent
- Plate reader

Protocol:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of the 10 mM **Centa** stock solution in complete cell culture medium to achieve the desired final concentrations. Remember to include a vehicle control (DMSO) with the same final concentration as the highest **Centa** concentration.
- Remove the old medium from the cells and add 100 μ L of the medium containing the different concentrations of **Centa** or the vehicle control.
- Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Add the resazurin-based cell viability reagent to each well according to the manufacturer's instructions.
- Incubate the plate for 1-4 hours at 37°C.
- Measure the fluorescence or absorbance using a plate reader at the appropriate wavelength.
- Calculate the cell viability as a percentage of the vehicle-treated control cells.

Stability and Storage

Proper storage of **Centa** stock solutions is critical to maintain their stability and activity.

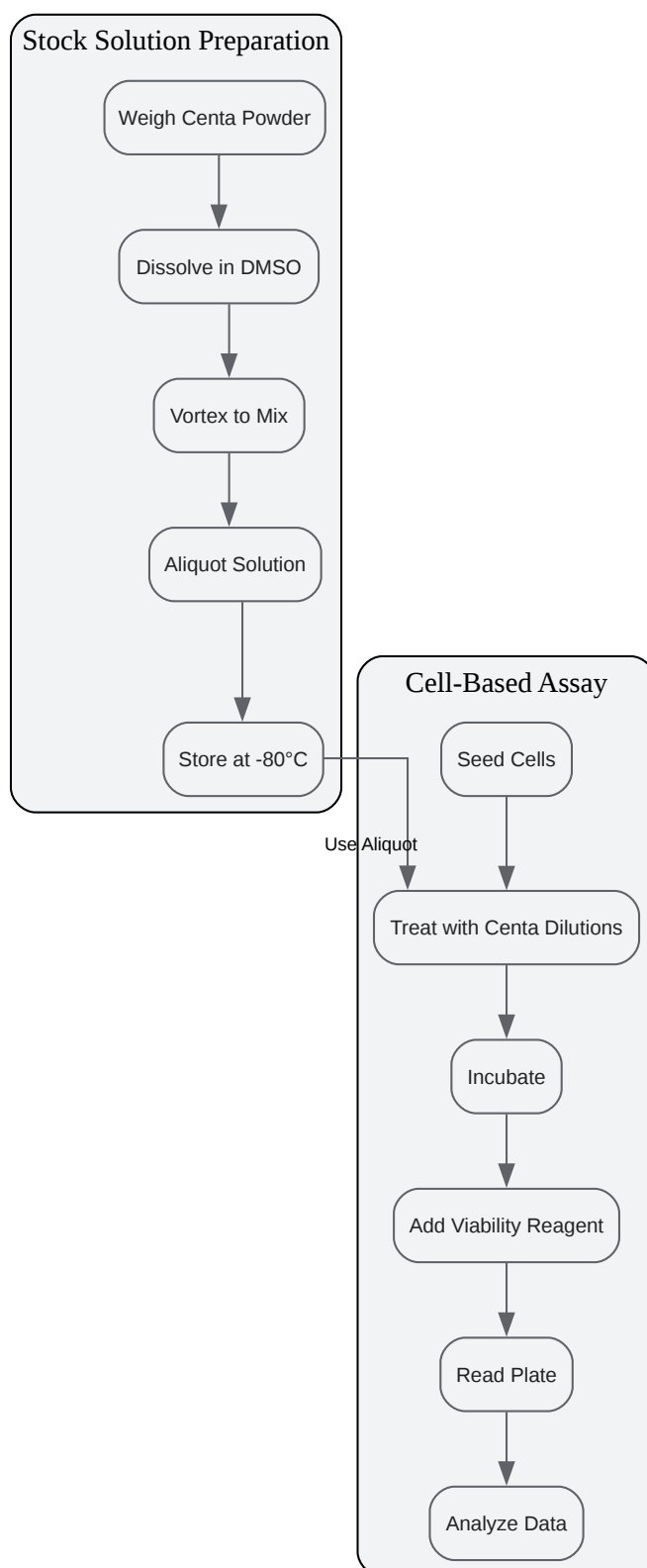
Storage Condition	Solvent	Stability
-20°C	DMSO	Stable for up to 3 months
-80°C	DMSO	Stable for up to 12 months
Room Temperature	DMSO	Unstable, use immediately
4°C	DMSO	Stable for up to 1 week

Note: Avoid repeated freeze-thaw cycles. It is recommended to use an aliquot only once.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing a **Centa** stock solution and its application in a cell-based assay.

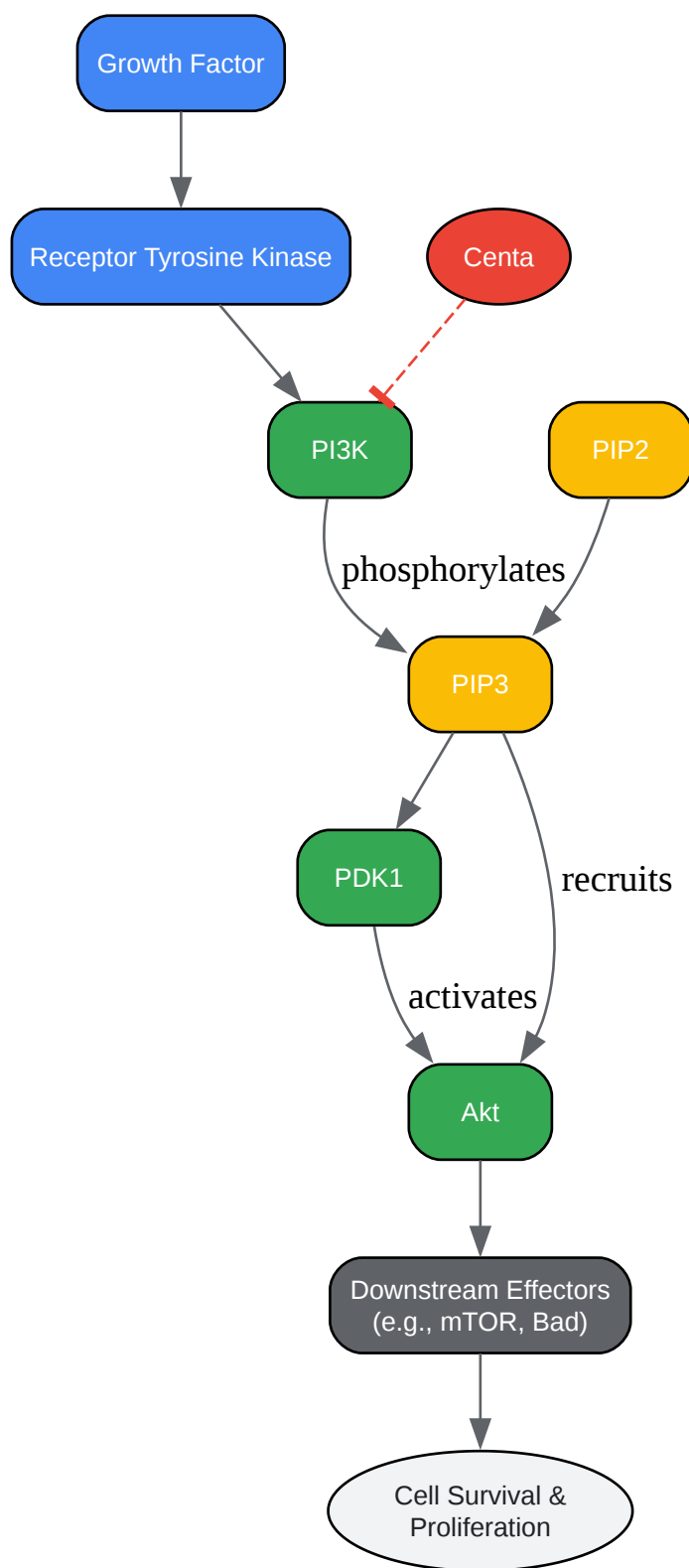


[Click to download full resolution via product page](#)

Caption: Workflow for **Centa** stock solution preparation and use.

Centa Signaling Pathway

Centa inhibits the PI3K/Akt signaling pathway, which plays a key role in cell survival and proliferation.



[Click to download full resolution via product page](#)

Caption: **Centa** inhibits the PI3K/Akt signaling pathway.

- To cite this document: BenchChem. [Application Notes and Protocols: Preparation and Use of Centa Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026497/docs#application-notes-and-protocols-preparation-and-use-of-centa-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)